

Personal protective equipment for handling Flt3-IN-12

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Compound of Interest

Compound Name: Flt3-IN-12

Cat. No.: B12407410

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Essential Safety and Handling Guide for Flt3-IN-12

Flt3-IN-12 is a potent and selective inhibitor of the FLT3 kinase, utilized in research, particularly in studies related to acute myeloid leukemia (AML).[1] Due to its chemical nature and biological activity, adherence to strict safety protocols is imperative to ensure the well-being of laboratory personnel and to prevent environmental contamination. This guide provides essential information on personal protective equipment (PPE), operational procedures, and disposal methods for **Flt3-IN-12**.

Hazard Identification and Classification

Flt3-IN-12 is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[2]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[2]

Personal Protective Equipment (PPE) for Handling Flt3-IN-12

The following personal protective equipment is mandatory when handling **Flt3-IN-12** to minimize exposure risk.

PPE Component	Specification	Rationale
Eye Protection	Safety goggles with side-shields. [2]	Protects eyes from splashes or dust particles of the compound.
Hand Protection	Protective gloves.	Prevents skin contact and absorption. The specific glove material should be selected based on the solvent used and breakthrough time.
Skin and Body Protection	Impervious clothing.	Provides a barrier against accidental spills and contamination of personal clothing. [2]
Respiratory Protection	Suitable respirator.	Necessary when handling the powder form to avoid inhalation of dust particles, especially in the absence of adequate engineering controls like a fume hood. [2]

Operational Plan for Safe Handling

A systematic approach to handling **Flt3-IN-12** is crucial for safety. The following step-by-step operational plan should be followed:

1. Preparation and Engineering Controls:

- Ensure a designated work area is clean and uncluttered.
- Work should be conducted in an area with appropriate exhaust ventilation, such as a chemical fume hood, to avoid the formation of dust and aerosols.[\[2\]](#)

- An accessible safety shower and eye wash station must be available in the immediate work area.^[2]

2. Weighing and Aliquoting (Powder Form):

- Don all required PPE before handling the compound.
- Carefully weigh the desired amount of **Flt3-IN-12** powder in a chemical fume hood to minimize inhalation risk.
- Avoid creating dust. If any powder is spilled, it should be carefully cleaned up according to the disposal plan.

3. Dissolving the Compound:

- When dissolving **Flt3-IN-12** in a solvent, add the solvent slowly to the powder to prevent splashing.
- The process should be performed within a fume hood.

4. Storage:

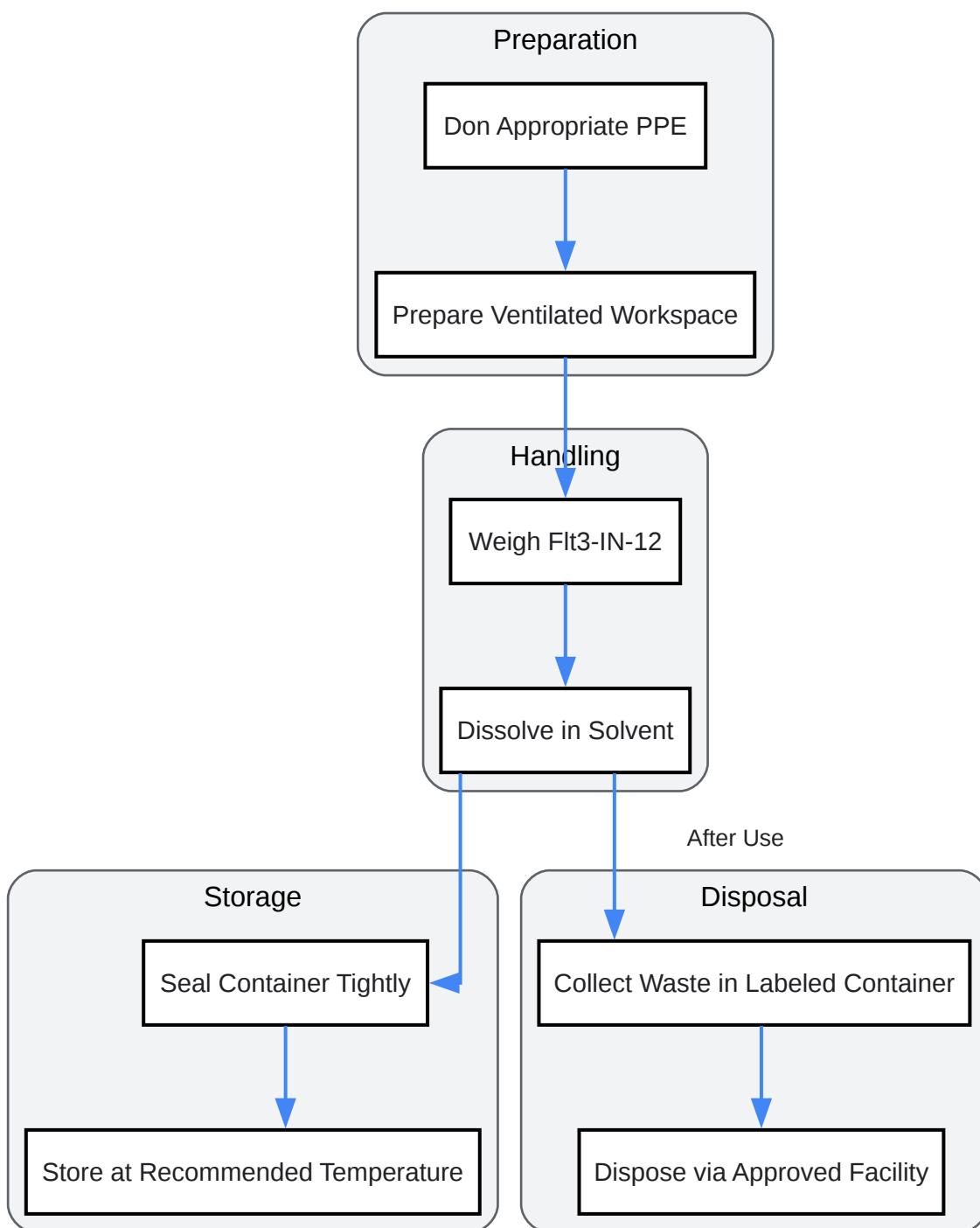
- Keep the container tightly sealed when not in use.^[2]
- Store in a cool, well-ventilated area, away from direct sunlight and sources of ignition.^[2]
- Recommended storage temperatures are -20°C for the powder and -80°C when in solvent.^[2]
- Store away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.^[2]

Disposal Plan

Proper disposal of **Flt3-IN-12** and its containers is critical to prevent environmental contamination, given its high aquatic toxicity.^[2]

- **Waste Compound and Contaminated Materials:** All waste **Flt3-IN-12** and materials contaminated with it (e.g., pipette tips, gloves, weighing paper) should be collected in a designated, labeled, and sealed hazardous waste container.
- **Disposal Method:** The waste must be disposed of through an approved waste disposal plant.
[2] Do not allow the product to enter drains, water courses, or the soil.[2]
- **Container Disposal:** Empty containers should be treated as hazardous waste and disposed of according to the same procedures as the waste compound.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **Flt3-IN-12**.

First Aid Measures in Case of Exposure

Immediate action is required in the event of accidental exposure to **Flt3-IN-12**.

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
[2]
- Eye Contact: Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Seek prompt medical attention.[2]
- Skin Contact: Thoroughly rinse the affected skin with large amounts of water. Remove contaminated clothing and shoes and consult a physician.[2]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, seek medical attention.[2]

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. FLT3-IN-12|2499966-67-3|MSDS [dcchemicals.com]
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